

Application Notes and Protocols: Ammonium Sulfide in Industrial Textile Manufacturing and Processing

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Ammonium sulfide

Cat. No.: B085412

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Introduction

Ammonium sulfide ((NH₄)₂S) and its related compound, ammonium polysulfide ((NH₄)₂S_x), are sulfur-containing chemicals with niche but important roles in the textile industry. While less common than sodium sulfide, **ammonium sulfide** serves as a reducing agent, particularly in the synthesis and application of sulfur dyes, and has historical and potential applications in other wet-processing stages. These notes provide an overview of its applications, with detailed protocols derived from analogous, well-documented processes using sulfide agents.

Ammonium sulfide is primarily utilized in two key areas within textile manufacturing:

- **Synthesis of Sulfur Dyes:** It can be used as a sulfurizing agent in the creation of sulfur dyes from aromatic compounds.
- **Reducing Agent in Sulfur Dyeing:** Like other sulfides, it can reduce insoluble sulfur dyes into their water-soluble leuco form, allowing them to be applied to cellulosic fibers.

Industrially, commercially available "**ammonium sulfide**" solutions are often ammonium polysulfide, which is a solution of elemental sulfur in **ammonium sulfide**. This form is particularly relevant for dye synthesis and certain specialized applications.

Applications in Textile Processing

Reducing Agent for Sulfur Dyes

The most significant role of sulfide compounds in the textile industry is in the application of sulfur dyes to cellulosic fibers like cotton. Sulfur dyes are water-insoluble pigments and must be converted to a soluble form to be absorbed by the fabric. This is achieved through a reduction process in an alkaline solution, which breaks the disulfide (-S-S-) bonds in the dye molecule to form thiol (-SH) groups. This soluble form is known as the "leuco" form.

While sodium sulfide is the most commonly used reducing agent in this process, **ammonium sulfide** can perform the same function.^{[1][2]}

Chemical Reaction Principle:

The reduction of a sulfur dye can be represented by the following general reaction, where D-S-S-D is the insoluble dye molecule and a sulfide, such as (NH₄)₂S, provides the reducing power.

- Reduction: D-S-S-D (insoluble) + (NH₄)₂S → 2 D-S⁻ (soluble leuco form) + (NH₄)₂ + S
- Oxidation: 2 D-S⁻ (on fiber) + [O] → D-S-S-D (insoluble, fixed on fiber)

Synthesis of Sulfur Dyes

Ammonium sulfide can be used in the production of sulfur dyes. The process generally involves heating an aromatic nitro compound with an alkali metal sulfide, which can include **ammonium sulfide**, to create the complex polymeric structure of the sulfur dye.^[3]

Quantitative Data and Process Parameters

Direct quantitative data for the industrial use of **ammonium sulfide** in textile dyeing is not widely published. However, the parameters are expected to be similar to those for sodium sulfide, which is well-documented. The following table provides typical parameters for sulfur dyeing with sodium sulfide, which can be used as a starting point for experiments with **ammonium sulfide**, with adjustments for molecular weight and reactivity.

Parameter	Typical Value Range	Notes
Reducing Agent Conc.	5 - 20 g/L (for Na ₂ S)	Concentration depends on the depth of shade and specific dye.
Dye Concentration	1 - 10% (on weight of fabric)	Varies with desired color intensity.
Alkali (Soda Ash)	5 - 15 g/L	To maintain the necessary alkaline pH for reduction.
Salt (Sodium Chloride)	10 - 30 g/L	Acts as an electrolyte to promote dye exhaustion onto the fiber.
Temperature	80 - 95°C	High temperatures are required for efficient reduction and dyeing.
Time	30 - 60 minutes	Dyeing time depends on the specific equipment and fabric.

Experimental Protocols

The following protocols are based on standard procedures for sulfur dyeing using a sulfide reducing agent. These can be adapted for research and development purposes to evaluate **ammonium sulfide** as a direct replacement for sodium sulfide.

Protocol 4.1: Laboratory-Scale Sulfur Dyeing of Cotton Fabric

Objective: To dye a cotton fabric sample with a sulfur dye using a sulfide reducing agent.

Materials:

- Scoured and bleached cotton fabric
- Sulfur dye (e.g., C.I. Sulphur Black 1)

- **Ammonium Sulfide** (or Sodium Sulfide as a control)
- Sodium Carbonate (Soda Ash)
- Sodium Chloride (optional, for deeper shades)
- Oxidizing agent (e.g., Sodium Perborate or Hydrogen Peroxide)
- Non-ionic detergent
- Laboratory dyeing apparatus (e.g., beaker dyeing machine)

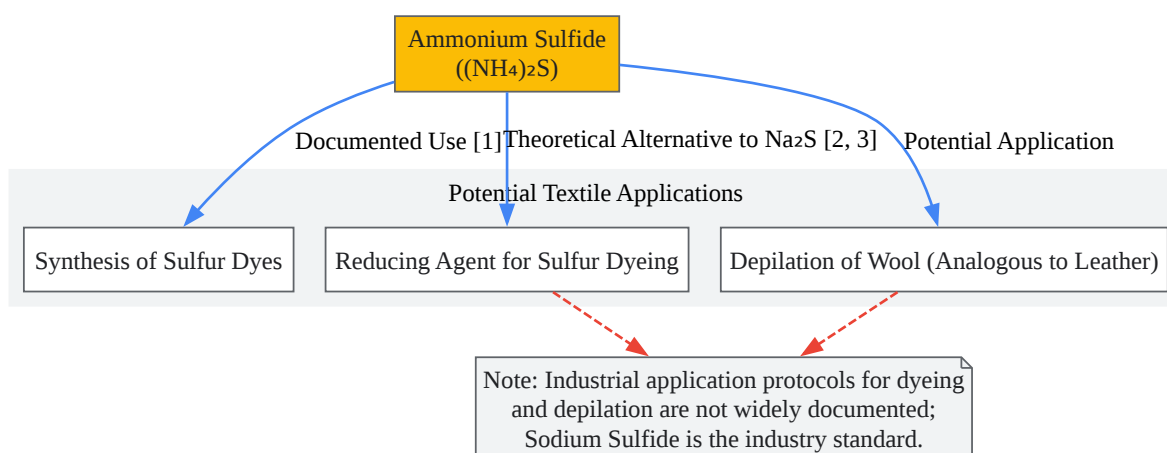
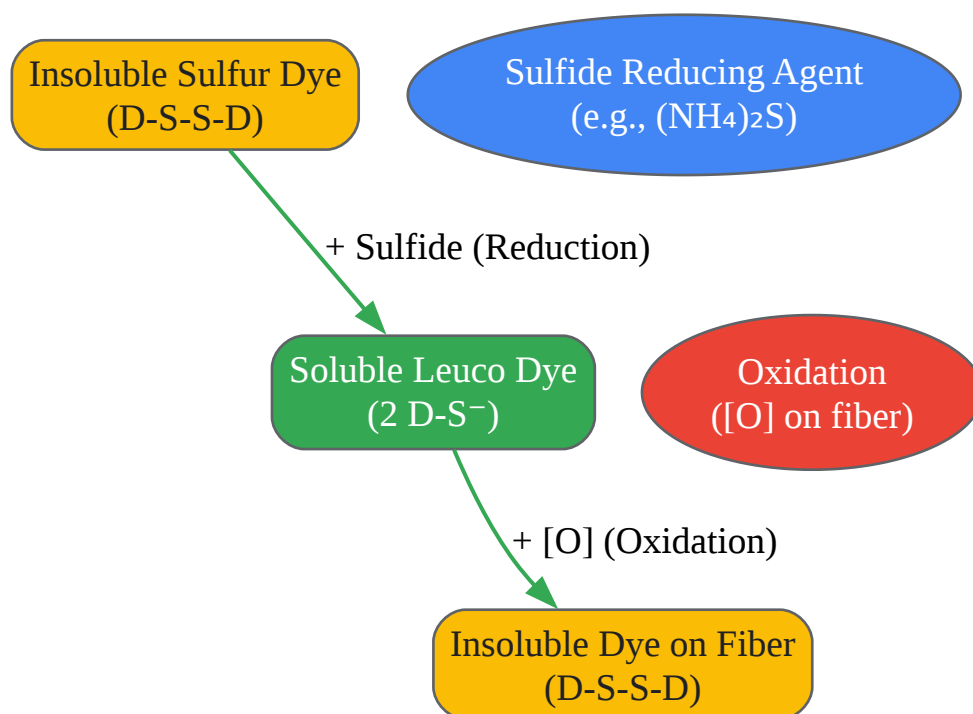
Procedure:

- Dye Bath Preparation:
 - Prepare a dye bath with a liquor-to-goods ratio of 20:1.
 - Add the required amount of sulfur dye (e.g., 5% on weight of fabric) to a small amount of water to make a paste.
 - Add the reducing agent (e.g., 10 g/L of **ammonium sulfide** solution) and soda ash (e.g., 10 g/L) to the main dye bath.
 - Heat the bath to 60°C and add the dye paste.
 - Bring the temperature to 90°C and hold for 10-15 minutes to ensure complete reduction of the dye (the solution should be clear).
- Dyeing:
 - Introduce the wetted cotton fabric into the dye bath.
 - Continue dyeing at 90-95°C for 45-60 minutes.
 - If required for deeper shades, add sodium chloride (e.g., 20 g/L) in two portions during the dyeing process.
- Rinsing and Oxidation:

- Remove the fabric from the dye bath and rinse thoroughly with cold water.
- Oxidize the dye back to its insoluble form by one of the following methods:
 - Air Oxidation: Expose the fabric to air for 10-15 minutes.
 - Chemical Oxidation: Treat the fabric in a fresh bath containing an oxidizing agent (e.g., 2-3 g/L sodium perborate) at 50-60°C for 10-15 minutes.
- Rinse the fabric again with hot and cold water.
- Soaping:
 - Treat the fabric in a bath containing a non-ionic detergent (e.g., 1-2 g/L) at 80-90°C for 10 minutes to remove any unfixed dye and improve fastness.
 - Rinse thoroughly and dry.

Visualizations of Workflows and Mechanisms

General Workflow for Sulfur Dyeing



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